

# Sodium 2-oxopentanoate synonyms and alternative names.

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## Compound of Interest

Compound Name: Sodium 2-oxopentanoate

Cat. No.: B084938

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## In-Depth Technical Guide to Sodium 2-Oxopentanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Sodium 2-oxopentanoate**, including its chemical properties, synthesis, analytical methods, and biological significance. The information is intended to support research and development activities in the fields of biochemistry, pharmacology, and drug discovery.

## Chemical Identity and Synonyms

**Sodium 2-oxopentanoate** is the sodium salt of 2-oxopentanoic acid. It is a key intermediate in various metabolic pathways. A comprehensive list of its synonyms and alternative names is provided below to aid in literature searches and material sourcing.

Table 1: Synonyms and Alternative Names for **Sodium 2-oxopentanoate**

Name Type	Name
IUPAC Name	sodium;2-oxopentanoate
Synonyms	Sodium 2-ketopentanoate
Sodium 2-oxovalerate	
2-Oxopentanoic acid sodium salt	
2-Oxovaleric acid sodium salt	
Sodium alpha-ketovalerate	
2-Ketovaleric acid, sodium salt	
CAS Number	13022-83-8[1]
PubChem CID	23663652
EINECS Number	235-883-3[1]

## Physicochemical and Spectroscopic Data

A summary of the key physicochemical properties of **Sodium 2-oxopentanoate** and its corresponding acid, 2-oxopentanoic acid, is presented in Table 2. This data is crucial for its handling, formulation, and analysis.

Table 2: Physicochemical Properties

Property	Value	Compound
Molecular Formula	C5H7NaO3	Sodium 2-oxopentanoate
Molecular Weight	138.09 g/mol	Sodium 2-oxopentanoate
Appearance	White to off-white solid	Sodium 2-oxopentanoate
Solubility	Soluble in water	Sodium 2-oxopentanoate
Molecular Formula	C5H8O3	2-Oxopentanoic acid
Molecular Weight	116.11 g/mol [2]	2-Oxopentanoic acid
Melting Point	7-9 °C[3]	2-Oxopentanoic acid
Boiling Point	88-90 °C at 12 mmHg[3]	2-Oxopentanoic acid
Density	1.110 g/mL at 20 °C[3]	2-Oxopentanoic acid
LogP	0.44[3]	2-Oxopentanoic acid

Spectroscopic data is essential for the structural elucidation and purity assessment of **Sodium 2-oxopentanoate**. The following table summarizes the key spectral features of its corresponding acid, 2-oxopentanoic acid.

Table 3: Spectroscopic Data for 2-Oxopentanoic Acid

Technique	Key Features
<sup>1</sup> H NMR	Spectral data available.[2]
<sup>13</sup> C NMR	Spectral data available.
Mass Spectrometry (MS)	Molecular Ion Peak: m/z = 116.0473 (Calculated for C5H8O3)[2]
Infrared (IR) Spectroscopy	Characteristic peaks for C=O (ketone and carboxylic acid) and O-H (carboxylic acid) groups.

## Experimental Protocols

## Synthesis of 2-Oxopentanoic Acid (Enzymatic Method)

An enzymatic synthesis of 2-oxopentanoic acid can be achieved using a D-amino acid aminotransferase. The following protocol is based on a published method<sup>[4]</sup>:

### Materials:

- Recombinant *Lactobacillus salivarius* UCC118 D-amino acid aminotransferase (D-AAT)
- D-amino acid (e.g., D-Alanine)
- $\alpha$ -ketoglutarate
- Pyridoxal 5'-phosphate (PLP)
- 100 mM Potassium phosphate buffer (pH 7.5)
- 20% Trichloroacetic acid (TCA)
- 4 M NaOH

### Procedure:

- Prepare a standard reaction mixture (1 mL) containing:
  - 100 mM potassium phosphate buffer (pH 7.5)
  - 50 mM D-amino acid
  - 20 mM  $\alpha$ -ketoglutarate
  - 0.05 mM PLP
  - Purified D-AAT enzyme
- Incubate the reaction mixture at 30 °C for a specified time (e.g., 1 minute for initial rate determination).
- Stop the reaction by adding 1 mL of 20% TCA.

- Incubate the mixture on ice for 1 minute.
- Neutralize the mixture by adding 0.5 mL of 4 M NaOH.
- The product, 2-oxopentanoic acid, can be quantified using UPLC analysis.

## Preparation of Sodium 2-oxopentanoate

**Sodium 2-oxopentanoate** can be prepared by neutralizing 2-oxopentanoic acid with a stoichiometric amount of a sodium base, such as sodium hydroxide or sodium bicarbonate.

Materials:

- 2-Oxopentanoic acid
- Sodium hydroxide (NaOH) or Sodium bicarbonate ( $\text{NaHCO}_3$ )
- Anhydrous ethanol or other suitable organic solvent
- pH indicator or pH meter

Procedure:

- Dissolve 2-oxopentanoic acid in a suitable solvent like anhydrous ethanol.
- Slowly add a solution of sodium hydroxide or sodium bicarbonate in the same solvent while stirring.
- Monitor the pH of the solution. The addition of the base should continue until a neutral pH (approximately 7.0) is reached.
- The resulting **sodium 2-oxopentanoate** salt can be isolated by evaporation of the solvent under reduced pressure.
- The solid product can be further purified by recrystallization from an appropriate solvent system.

## Quantitative Analysis

High-performance liquid chromatography (HPLC) is a common method for the quantitative analysis of 2-oxopentanoic acid in biological samples.

Instrumentation and Conditions:

- **Analytical Column:** A reverse-phase C18 column is typically used.
- **Mobile Phase:** A mixture of an aqueous buffer (e.g., phosphate buffer with an acidic pH) and an organic solvent (e.g., acetonitrile or methanol).
- **Detection:** UV detection at a wavelength corresponding to the absorbance maximum of the oxo-acid (typically around 210 nm).
- **Quantification:** Quantification is achieved by comparing the peak area of the analyte in the sample to a standard curve generated from known concentrations of 2-oxopentanoic acid. For complex biological matrices, sample preparation steps such as protein precipitation and solid-phase extraction may be necessary to remove interfering substances.

## Biological Significance and Metabolic Pathways

**Sodium 2-oxopentanoate**, as the conjugate base of 2-oxopentanoic acid, is a human metabolite involved in amino acid metabolism[2]. It is a key intermediate in the catabolism of several amino acids.

### Role in Amino Acid Metabolism

2-Oxopentanoic acid is an intermediate in the metabolic pathways of several amino acids. The diagram below illustrates a simplified overview of its position in these pathways.



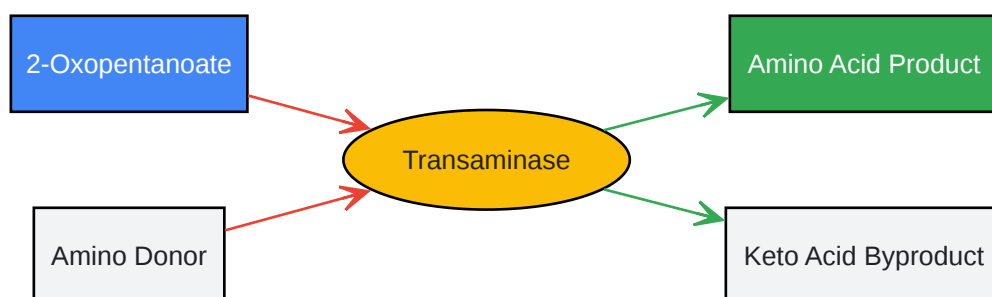
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Caption: Role of 2-Oxopentanoate in Amino Acid Metabolism.

This compound is a crucial participant in the catabolism of branched-chain amino acids (BCAAs) such as valine, leucine, and isoleucine. The initial step in the breakdown of these amino acids is a transamination reaction, which converts the amino acid into its corresponding  $\alpha$ -keto acid.

## Enzymatic Reactions

Several enzymes are known to act on 2-oxocarboxylic acids, including 2-oxopentanoate. For instance,  $\omega$ -transaminases can utilize 2-oxopentanoic acid as a substrate for the production of unnatural amino acids. The following diagram depicts a generalized enzymatic reaction involving 2-oxopentanoate.



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Caption: General Enzymatic Transamination of 2-Oxopentanoate.

While specific kinetic data ( $K_m$ ,  $V_{max}$ ) for enzymes acting on 2-oxopentanoate are not readily available in comprehensive databases, the general principles of Michaelis-Menten kinetics apply<sup>[5][6][7][8]</sup>. The affinity of an enzyme for 2-oxopentanoate ( $K_m$ ) and its maximum reaction rate ( $V_{max}$ ) would be crucial parameters in understanding its metabolic fate and the efficacy of any therapeutic interventions targeting these pathways.

## Conclusion

**Sodium 2-oxopentanoate** is a valuable compound for researchers in the life sciences. Its role as a metabolite in key amino acid pathways makes it an important subject for studies in metabolic disorders and drug development. This guide provides a foundational understanding of its chemistry, synthesis, analysis, and biological context, serving as a resource for further investigation and application. The provided protocols and data tables are intended to facilitate experimental design and interpretation.

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